

# Application Notes and Protocols: Synthesis of Sodium Pyridin-4-olate

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## Compound of Interest

Compound Name: Pyridin-4-ol

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This document provides a detailed protocol for the synthesis of sodium **pyridin-4-olate**, a valuable intermediate in pharmaceutical and chemical synthesis. The procedure is based on the deprotonation of 4-hydroxypyridine (also known as 4-pyridone) using a strong sodium base.

## Introduction

Sodium **pyridin-4-olate** is the sodium salt of 4-hydroxypyridine. 4-Hydroxypyridine exists in a tautomeric equilibrium with its keto form, 4-pyridone.<sup>[1]</sup> The deprotonation of this compound with a suitable base, such as sodium hydride or a sodium alkoxide, yields the corresponding sodium salt. This salt is a versatile nucleophile and intermediate in the synthesis of various substituted pyridines.

## Reaction Scheme

The synthesis involves the deprotonation of 4-hydroxypyridine using a sodium base to form sodium **pyridin-4-olate**.

Tautomerism of 4-Hydroxypyridine:

Oc1ccncc1 <=> O=C1C=CC=CN1

Caption: Experimental workflow for the synthesis of Sodium **Pyridin-4-olate**.

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## References

- 1. 4-Pyridone - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Synthesis of Sodium Pyridin-4-olate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093559#protocol-for-the-synthesis-of-sodium-pyridin-4-olate]

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